

# An In-depth Technical Guide to 2-Methyl-2-(o-methoxyphenoxy)propionic Acid

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## Compound of Interest

**Compound Name:** 2-(2-Methoxyphenoxy)-2-methylpropanoic acid

**Cat. No.:** B1348131

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For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the core properties of 2-Methyl-2-(o-methoxyphenoxy)propionic acid (CAS No. 53498-60-5). It is intended to serve as a foundational resource for researchers, scientists, and professionals in drug development. This document compiles available data on the chemical and physical properties of the compound. Due to the limited publicly available experimental data, this guide also presents information on closely related analogous compounds to provide a comparative context for its potential characteristics and synthesis.

## Chemical and Physical Properties

2-Methyl-2-(o-methoxyphenoxy)propionic acid, also known as 2-Methyl-2-(2-methoxyphenoxy)propanoic acid, is a substituted phenoxyalkanoic acid. Its structure features a guaiacol (2-methoxyphenol) moiety linked via an ether bond to the alpha position of isobutyric acid.

Table 1: General and Computed Properties of 2-Methyl-2-(o-methoxyphenoxy)propionic acid

| Property          | Value  | Source              |
|-------------------|--|---------------------|
| IUPAC Name        | 2-Methyl-2-(2-methoxyphenoxy)propanoic acid    | -                   |
| CAS Number        | 53498-60-5                                     | <a href="#">[1]</a> |
| Molecular Formula | C <sub>11</sub> H <sub>14</sub> O <sub>4</sub> | <a href="#">[1]</a> |
| Molecular Weight  | 210.23 g/mol                                   | <a href="#">[1]</a> |
| Boiling Point     | 316.5 °C at 760 mmHg                           | <a href="#">[2]</a> |
| Density           | 1.157 g/cm <sup>3</sup>                        | <a href="#">[2]</a> |
| Flash Point       | 118.9 °C                                       | <a href="#">[2]</a> |

Note: The boiling point, density, and flash point are sourced from a chemical supplier and may be predicted rather than experimentally determined.

For comparative purposes, the properties of the closely related compound, 2-Methyl-2-phenoxypropanoic acid (lacking the ortho-methoxy group), are presented in Table 2.

Table 2: Properties of the Analogous Compound: 2-Methyl-2-phenoxypropanoic acid

| Property         | Value                | Source              |
|------------------|----------------------|---------------------|
| Melting Point    | 98.0 to 102.0 °C     | <a href="#">[3]</a> |
| Boiling Point    | 289.3 °C at 760 mmHg | <a href="#">[3]</a> |
| pKa (Predicted)  | 3.26 ± 0.10          | <a href="#">[3]</a> |
| LogP             | 1.92860              | <a href="#">[3]</a> |
| Water Solubility | 1000 g/L at 25 °C    | <a href="#">[3]</a> |

## Experimental Protocols

Detailed experimental protocols for the synthesis of 2-Methyl-2-(o-methoxyphenoxy)propionic acid are not readily available in the public domain. However, a general synthetic approach can be inferred from established methods for the synthesis of related 2-(aryloxy)-2-methylpropanoic acids, such as the Williamson ether synthesis.

## General Synthesis of 2-(Aryloxy)-2-methylpropanoic Acids

A common route involves the reaction of a phenol with an  $\alpha$ -halo isobutyrate ester, followed by hydrolysis of the resulting ester. A patent for the preparation of 2-methyl-2-phenoxy-propionic acid derivatives describes a similar multi-step synthesis.<sup>[4][5]</sup>

A plausible synthetic pathway for 2-Methyl-2-(o-methoxyphenoxy)propionic acid is outlined below. This represents a generalized protocol and would require optimization for this specific compound.

### Step 1: Etherification

Guaiacol (2-methoxyphenol) is reacted with an ethyl 2-bromo-2-methylpropionate in the presence of a base, such as potassium carbonate, in an appropriate solvent like acetone or dimethylformamide (DMF). The reaction mixture is typically heated to drive the reaction to completion.

### Step 2: Hydrolysis

The resulting ethyl 2-methyl-2-(o-methoxyphenoxy)propionate is then hydrolyzed to the carboxylic acid. This is typically achieved by heating the ester with a strong base, such as sodium hydroxide, in an aqueous or alcoholic solution. Subsequent acidification with a mineral acid, like hydrochloric acid, precipitates the desired 2-Methyl-2-(o-methoxyphenoxy)propionic acid.

Caption: Generalized workflow for the synthesis of 2-Methyl-2-(o-methoxyphenoxy)propionic acid.

## Biological Activity and Signaling Pathways

There is currently no publicly available information on the biological activity, mechanism of action, or associated signaling pathways for 2-Methyl-2-(o-methoxyphenoxy)propionic acid.

However, the broader class of 2-(aryloxy)-2-methylpropanoic acids includes compounds with known biological activities. For instance, some derivatives have been investigated for their potential as hypocholesterolemic and hypolipemic agents.<sup>[5]</sup> Given the structural similarity, it is plausible that 2-Methyl-2-(o-methoxyphenoxy)propionic acid could exhibit related pharmacological properties, though this would require experimental validation.

## Spectroscopic Data

No experimental spectroscopic data (NMR, MS, IR) for 2-Methyl-2-(o-methoxyphenoxy)propionic acid has been found in the reviewed literature. For reference, the characteristic spectroscopic features of the parent structures, 2-methylpropanoic acid and guaiacol, are well-documented and can provide an indication of the expected signals.<sup>[2][6][7][8][9]</sup>

## Conclusion and Future Directions

2-Methyl-2-(o-methoxyphenoxy)propionic acid is a compound for which basic chemical identifiers are known, but a comprehensive experimental characterization is lacking in the public domain. The information provided in this guide is based on limited supplier data and inferences from related compounds.

For researchers and drug development professionals, this presents an opportunity for foundational research. Key areas for future investigation include:

- Development and optimization of a robust synthetic protocol.
- Thorough characterization of its physicochemical properties, including melting point, pKa, and logP.
- Comprehensive spectroscopic analysis to establish a reference dataset.
- Screening for biological activity, particularly in areas where related aryloxyalkanoic acids have shown promise, such as metabolic disorders.

- Investigation of its mechanism of action if any biological activity is identified.

This technical guide serves as a starting point for such investigations, highlighting the current knowledge gaps and providing a framework for future research.

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